

Pentafluorobenzaldehyde: A Comprehensive Material Safety Data Sheet for Researchers

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Compound of Interest

Compound Name: Pentafluorobenzaldehyde

Cat. No.: B1199891

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This in-depth technical guide provides a comprehensive overview of the material safety data for **pentafluorobenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency responses, with a focus on quantitative data and likely experimental methodologies.

Chemical and Physical Properties

Pentafluorobenzaldehyde is a colorless to light yellow liquid or low-melting solid with a strong odor. It is sparingly soluble in water but soluble in common organic solvents.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	653-37-2
Molecular Formula	C ₇ HF ₅ O
Molecular Weight	196.07 g/mol
Appearance	Colorless to light yellow liquid or low-melting solid
Melting Point	20-28 °C (68-82.4 °F)[1][2][3]
Boiling Point	164-166 °C (327.2-330.8 °F) at 760 mmHg[1][2][3]
Density	1.588 g/mL at 25 °C[1]
Flash Point	77 °C (170.6 °F) - closed cup[2][3][4]
Refractive Index	1.4490-1.4530[5][6]
Water Solubility	Sparingly soluble (0.027 g/L at 25°C)[1]

Hazard Identification and Classification

Pentafluorobenzaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its toxicity upon inhalation, skin and eye irritation, and its effects on the respiratory system.[4][7][8][9]

GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Inhalation	Category 3 / Category 4[4][9][10]
Skin Corrosion/Irritation	Category 2[8][10]
Serious Eye Damage/Eye Irritation	Category 2[4][8][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[2][3][4][8]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2[7]

Hazard Statements (H-Statements)

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[9][11]
- H312: Harmful in contact with skin.[7]
- H315: Causes skin irritation.[7][8][9][10]
- H319: Causes serious eye irritation.[7][8][9][10]
- H332: Harmful if inhaled.[4][8]
- H335: May cause respiratory irritation.[4][7][8][10]
- H411: Toxic to aquatic life with long lasting effects.[7][12]

GHS Pictograms and Signal Word

The following diagram illustrates the GHS pictograms associated with **pentafluorobenzaldehyde**, which has the signal word "Danger" or "Warning".[4][8][9]

Signal Word

Danger/Warning

GHS Pictograms

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GHS Pictograms and Signal Word

Toxicological Data

Limited quantitative toxicological data is publicly available. The primary concerns are acute toxicity and irritation.

Endpoint	Result	Species	Reference
Aquatic Toxicity (LC50)	1 - 1.2 mg/L, 96h	Fathead minnow (Pimephales promelas)	[2] [3]

Experimental Protocols (Likely Methodologies)

While specific experimental reports for **pentafluorobenzaldehyde** are not publicly available in the reviewed safety data sheets, the methodologies likely follow standardized OECD guidelines.

Acute Inhalation Toxicity

The acute inhalation toxicity of **pentafluorobenzaldehyde** was likely determined using a protocol similar to OECD Test Guideline 403 (Acute Inhalation Toxicity). This would involve the following general steps:

- **Animal Model:** Typically, young adult rats are used.
- **Exposure:** Animals are exposed to various concentrations of **pentafluorobenzaldehyde** vapor or aerosol in a whole-body or nose-only inhalation chamber for a fixed period, usually 4 hours.
- **Observation:** Following exposure, animals are observed for up to 14 days for signs of toxicity and mortality.
- **Data Analysis:** The concentration that is lethal to 50% of the test animals (LC50) is calculated.

Skin Irritation

The skin irritation potential was likely assessed using an in vitro method following OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method). This modern approach avoids animal testing.

- **Test System:** A reconstructed human epidermis (RhE) model, which is a three-dimensional tissue culture that mimics the human epidermis, is used.
- **Application:** A small amount of **pentafluorobenzaldehyde** is applied topically to the surface of the RhE tissue.
- **Incubation:** The tissue is incubated for a specific period.

- **Viability Assessment:** After incubation, the viability of the tissue is determined using a cell viability assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates that the substance is a skin irritant.[10]

Aquatic Toxicity

The aquatic toxicity, specifically the LC50 in fish, was likely determined following OECD Test Guideline 203 (Fish, Acute Toxicity Test).

- **Test Organism:** A standard fish species, such as the fathead minnow (*Pimephales promelas*), is used.[2][3]
- **Exposure:** Fish are exposed to a range of concentrations of **pentafluorobenzaldehyde** in water for a 96-hour period under controlled conditions.
- **Observation:** The number of dead fish is recorded at specified intervals.
- **Data Analysis:** The concentration of the substance that is lethal to 50% of the fish (LC50) over the 96-hour period is calculated.

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling

- Avoid all personal contact, including inhalation.[7]
- Use in a well-ventilated area or outdoors.[2][7][10][11]
- Do not eat, drink, or smoke when using this product.[7][11]
- Wear appropriate personal protective equipment (PPE).[7]
- Wash hands and any exposed skin thoroughly after handling.[2][7][10]
- Keep away from heat, sparks, open flames, and hot surfaces.[2][10]

Storage

- Store in a cool, dry, well-ventilated area.[\[2\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Keep containers securely sealed.[\[2\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Store locked up.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)[\[7\]](#)

Exposure Controls and Personal Protection

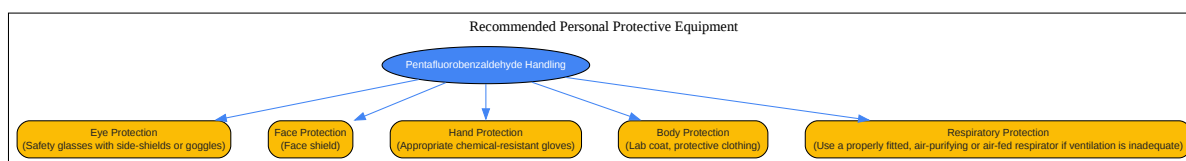
Engineering controls and personal protective equipment are essential to prevent exposure.

Engineering Controls

- Use only in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **pentafluorobenzaldehyde**.

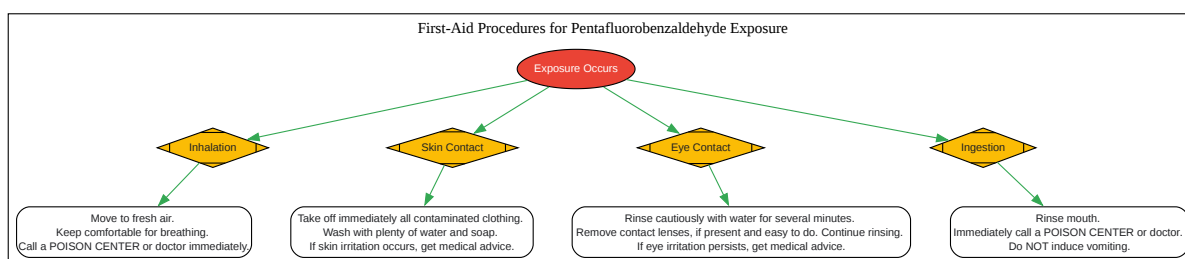


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PPE for Handling **Pentafluorobenzaldehyde**

First-Aid Measures

In case of exposure, immediate action is required.^[7] The following flowchart details the appropriate first-aid procedures.



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First-Aid Decision Flowchart

Fire-Fighting Measures

Pentafluorobenzaldehyde is a combustible liquid.^{[2][7]}

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.^[10]
- Specific Hazards: Containers may explode when heated.^[2] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen fluoride.^[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[2]

Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[2][7] Avoid contact with skin and eyes.
[7] Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.[2]
- Methods for Cleaning Up: Absorb the spillage with inert material (e.g., sand, silica gel) and place it in a suitable container for disposal.[2][7]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. Waste is classified as hazardous.[10]

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) from your supplier before handling this chemical.

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